

Synthesis protocols for 1-(3,3-Dimethylcyclobutyl)ethanamine intermediates

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Compound of Interest

Compound Name: 1-(3,3-Dimethylcyclobutyl)ethanamine
Cat. No.: B13122022

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Application Note: Precision Synthesis of **1-(3,3-Dimethylcyclobutyl)ethanamine** Intermediates

Executive Summary

The 3,3-dimethylcyclobutyl moiety is an increasingly critical bioisostere in modern medicinal chemistry, often deployed to replace phenyl rings or tert-butyl groups. It offers improved metabolic stability and optimized lipophilicity (LogP) while maintaining steric bulk. This guide details a robust, scalable protocol for synthesizing **1-(3,3-dimethylcyclobutyl)ethanamine**, a versatile chiral amine intermediate.

Unlike standard textbook methods that often suffer from over-alkylation or poor stereocontrol, this protocol utilizes a Weinreb Amide pivot to ensure clean ketone formation, followed by an Ellman's Sulfinamide approach for high enantiomeric excess (>98% ee).

Retrosynthetic Logic & Pathway Design

To ensure reproducibility and scalability, we avoid direct organolithium addition to carboxylic acids (which often yields tertiary alcohol impurities). Instead, we employ a modular approach:

- Activation: Conversion of the commercially available acid to a Weinreb amide.
- Acylation: Controlled addition of methyl Grignard to yield the methyl ketone.
- Asymmetric Amination: Diastereoselective reduction of a tert-butanefulfinyl imine.

Figure 1: Retrosynthetic strategy prioritizing chemoselectivity and optical purity.

Experimental Protocols

Phase 1: Synthesis of the Methyl Ketone Pivot

Objective: Prepare 1-(3,3-dimethylcyclobutyl)ethanone without tertiary alcohol byproducts.

Reagents:

- 3,3-Dimethylcyclobutanecarboxylic acid (1.0 equiv)
- 1,1'-Carbonyldiimidazole (CDI) (1.2 equiv)
- N,O-Dimethylhydroxylamine HCl (1.2 equiv)
- Methylmagnesium bromide (3.0 M in Et₂O) (1.5 equiv)
- Dichloromethane (DCM), anhydrous THF.

Step-by-Step Methodology:

- Weinreb Amide Formation:
 - Charge a flame-dried flask with 3,3-dimethylcyclobutanecarboxylic acid (10.0 g, 78 mmol) and anhydrous DCM (150 mL).
 - Add CDI (15.2 g, 93.6 mmol) portion-wise at 0 °C. Caution: CO₂ evolution.
 - Stir at room temperature (RT) for 1 hour to ensure complete activation (acyl imidazole formation).

- Add N,O-Dimethylhydroxylamine hydrochloride (9.1 g, 93.6 mmol) in one portion. Stir overnight at RT.
- Workup: Quench with 1M HCl (100 mL). Extract with DCM (2x). Wash organics with sat.^[1] NaHCO₃ and brine. Dry over MgSO₄ and concentrate.
- Checkpoint: Expect a pale yellow oil. Yield >90%.
- Grignard Addition:
 - Dissolve the crude Weinreb amide (approx. 13 g) in anhydrous THF (130 mL) under N₂. Cool to -10 °C.
 - Add MeMgBr (3.0 M, 39 mL, 117 mmol) dropwise over 30 mins. Maintain internal temp < 0 °C.
 - Mechanistic Note: The stable magnesium chelate intermediate prevents double addition, securing the ketone product.
 - Stir for 2 hours at 0 °C.
 - Quench: Pour carefully into cold sat. NH₄Cl. Extract with Et₂O.
 - Purification: Distillation (bp ~65-70 °C at 15 mmHg) or silica plug (10% EtOAc/Hex).
 - Product: 1-(3,3-dimethylcyclobutyl)ethanone. Colorless liquid.^[2]

Phase 2: Asymmetric Synthesis of the Amine

Objective: Synthesize (S)- or (R)-**1-(3,3-dimethylcyclobutyl)ethanamine** with high stereocontrol.

Reagents:

- 1-(3,3-Dimethylcyclobutyl)ethanone (from Phase 1)
- (R)-2-Methyl-2-propanesulfinamide (Ellman's Auxiliary) (1.1 equiv)
- Titanium(IV) ethoxide (Ti(OEt)₄) (2.0 equiv)

- Sodium borohydride (NaBH_4) (5.0 equiv)

Step-by-Step Methodology:

- Imine Condensation:
 - In a round-bottom flask, combine the ketone (5.0 g, 39.6 mmol) and (R)-tert-butanefluoroborane (5.28 g, 43.6 mmol) in THF (40 mL).
 - Add $\text{Ti}(\text{OEt})_4$ (18.0 g, 79.2 mmol) undiluted.
 - Heat to 60 °C for 12 hours. The solution will turn yellow/orange.
 - Workup: Cool to RT. Pour into brine (50 mL) with vigorous stirring. The Ti salts will precipitate as a thick white slurry. Filter through Celite.^[2] Wash the cake with EtOAc.
 - Concentrate filtrate to obtain the crude N-sulfinyl imine.
- Diastereoselective Reduction:
 - Dissolve the crude imine in THF (50 mL) containing 2% water (v/v). Cool to -40 °C.
 - Add NaBH_4 (7.5 g, 198 mmol) in portions.
 - Expert Insight: Lower temperatures (-40 to -78 °C) maximize the diastereomeric ratio (dr) by locking the imine geometry during hydride attack.
 - Warm slowly to RT overnight.
 - Quench with MeOH, then sat. NH_4Cl . Extract with EtOAc.
- Deprotection (Cleavage):
 - Treat the sulfinamide intermediate with 4M HCl in dioxane (20 mL) at RT for 1 hour.
 - Concentrate to dryness to yield the amine hydrochloride salt.
 - Optional: Recrystallize from EtOH/Et₂O to upgrade enantiomeric excess if necessary.

Analytical Data & Validation

Table 1: Key Analytical Markers

Compound	¹ H NMR (400 MHz, CDCl ₃) Diagnostic Peaks	¹³ C NMR (100 MHz) Key Shifts
Weinreb Amide	δ 3.68 (s, 3H, OMe), 3.18 (s, 3H, NMe), 1.15 (s, 3H), 1.10 (s, 3H)	δ 176.5 (C=O), 61.2 (OMe)
Methyl Ketone	δ 2.08 (s, 3H, -C(O)CH ₃), 2.85 (m, 1H, CH-C=O)	δ 208.1 (C=O), 29.5 (CH ₃)
Target Amine (HCl)	δ 8.20 (br s, 3H, NH ₃ ⁺), 3.45 (m, 1H, CH-N), 1.35 (d, 3H, CH ₃ -CH)	δ 52.4 (CH-N), 19.1 (CH ₃)

Troubleshooting & Safety

- **Volatility Warning:** The free base of **1-(3,3-dimethylcyclobutyl)ethanamine** is volatile. Always handle as the HCl or oxalate salt during isolation to prevent yield loss.
- **Grignard Initiation:** If the Weinreb amide reaction stalls, ensure the THF is strictly anhydrous. Water content >50 ppm kills the magnesium chelate, leading to low conversion.
- **Titanium Emulsions:** During the imine workup, the Ti-salt slurry can clog filters. Adding a small amount of Celite before pouring into brine helps create a porous cake.

References

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Sources

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